

Cholesteryl Chloroformate: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Cholesteryl chloroformate	
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This technical guide provides an in-depth overview of **cholesteryl chloroformate**, a key reagent in the synthesis of novel biomaterials and drug delivery systems. Aimed at researchers, scientists, and professionals in drug development, this document details the molecule's fundamental properties, experimental protocols for its use, and its application in creating advanced therapeutic carriers.

Core Molecular Data

Cholesteryl chloroformate is a cholesterol derivative activated with a chloroformate group, rendering it highly reactive towards nucleophiles such as amines and alcohols. This reactivity is the foundation of its utility in bioconjugation and polymer modification.



Property	Value	References
Molecular Formula	C28H45ClO2	[1][2][3][4][5]
Molecular Weight	449.1 g/mol	[1][2][3][5]
CAS Number	7144-08-3	[1][2][3][4]
Appearance	White to off-white solid	[3][4]
Melting Point	115-117 °C	[6][7]
Solubility	Soluble in organic solvents like chloroform and dichloromethane; limited solubility in water.	[4]

Experimental Protocols

The primary application of **cholesteryl chloroformate** is in the synthesis of cholesterol-containing molecules, such as cholesteryl carbamates and hydrophobized polymers. These derivatives are instrumental in the development of drug and gene delivery vehicles.

Synthesis of Cholesteryl Carbamate Derivatives

This protocol outlines a general procedure for the synthesis of cholesteryl carbamates through the reaction of **cholesteryl chloroformate** with various amines.[1][6][7]

Materials:

- Cholesteryl chloroformate
- Amine of interest
- Anhydrous Dichloromethane (DCM)
- Triethylamine (TEA) or Pyridine as a base[1][5]
- 4-Dimethylaminopyridine (DMAP) (optional, as a catalyst to reduce reaction time)[1][6][7]



- Anhydrous sodium sulfate
- Silica gel for column chromatography

Procedure:

- In a round-bottom flask under a nitrogen atmosphere, dissolve the amine (1 equivalent) and triethylamine (1.2 equivalents) in anhydrous DCM at 0°C.[1]
- In a separate flask, prepare a solution of cholesteryl chloroformate (1 equivalent) in anhydrous DCM.
- Slowly add the cholesteryl chloroformate solution to the amine solution over a period of 1
 hour at 0°C with continuous stirring.[1]
- After the addition is complete, allow the reaction mixture to stir for an additional 30 minutes at 0°C.[1] The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, wash the reaction mixture sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel to yield the pure cholesteryl carbamate derivative.

Preparation of Hydrophobized Chitosan Oligosaccharide

This protocol describes the chemical modification of chitosan oligosaccharides (COS) with **cholesteryl chloroformate** to create a polymeric amphiphile for gene delivery applications.[8] [9]

Materials:

- Chitosan oligosaccharide (COS)
- Cholesteryl chloroformate



- Anhydrous formamide
- Pyridine

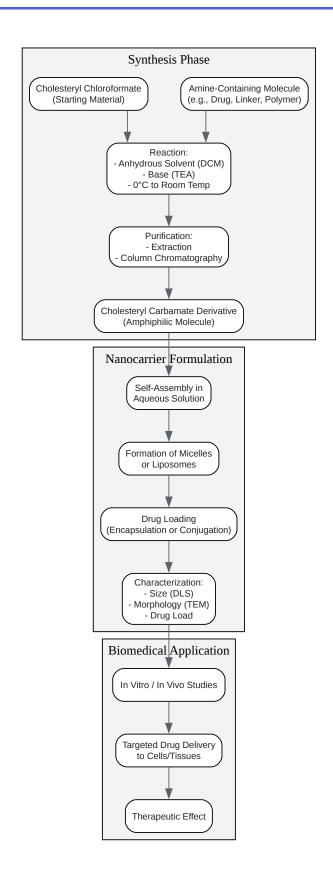
Procedure:

- Dissolve the chitosan oligosaccharide in anhydrous formamide.
- Add a predetermined amount of cholesteryl chloroformate dissolved in pyridine to the chitosan solution. The degree of substitution can be controlled by the molar ratio of cholesteryl chloroformate to the repeating units of COS.
- Allow the reaction to proceed under stirring for a specified duration at room temperature to form the hydrophobized chitosan oligosaccharide (COS-C).
- Precipitate the resulting polymer by adding the reaction mixture to an excess of a nonsolvent like acetone or ethanol.
- Collect the precipitate by filtration or centrifugation.
- Wash the product extensively to remove unreacted reagents and byproducts.
- Lyophilize the purified product to obtain the final hydrophobized chitosan oligosaccharide.

Logical Workflow: Synthesis and Application of Cholesteryl Carbamate-Modified Nanocarriers

The following diagram illustrates the logical workflow from the synthesis of a cholesteryl carbamate derivative to its application in the formulation of a nanocarrier for drug delivery.





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Caption: Workflow for the synthesis and application of cholesteryl carbamate nanocarriers.

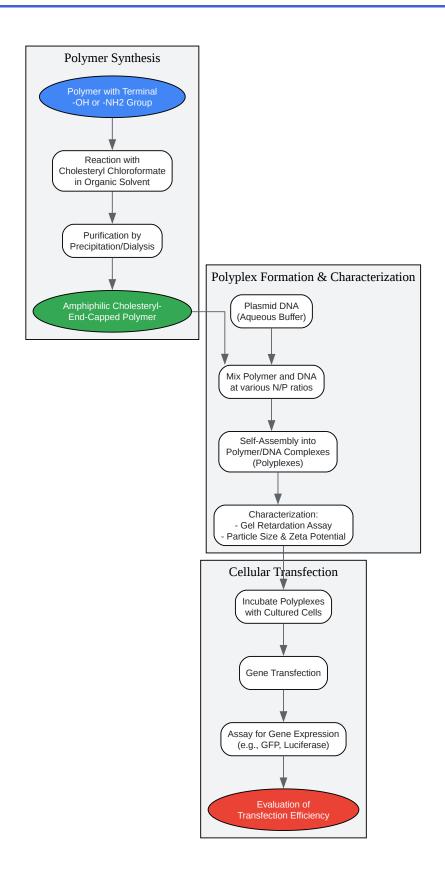


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Experimental Workflow: Synthesis of Cholesteryl-Functionalized Polymers for Gene Delivery

This diagram details the experimental workflow for the synthesis of a cholesteryl-end-capped polymer and its subsequent use in forming polyplexes for gene delivery.





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Caption: Experimental workflow for gene delivery using cholesteryl-functionalized polymers.



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